

Unraveling the Solid-State Architecture of Thallium(I) Sulfate: A Technical Guide

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Compound of Interest

Compound Name: *Thallium(I) sulfate*

Cat. No.: *B1181138*

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Thallium(I) sulfate (ThI_2SO_4), a compound of significant interest in chemical synthesis and materials science, possesses a well-defined crystal structure that dictates its physical and chemical properties. This technical guide provides an in-depth analysis of its crystal structure and molecular geometry, tailored for researchers, scientists, and professionals in drug development.

Crystal Structure and Molecular Geometry

Thallium(I) sulfate crystallizes in the orthorhombic system, adopting the same structure as the β -form of potassium sulfate ($\beta\text{-K}_2\text{SO}_4$).^[1] The ambient-temperature form, $\beta\text{-ThI}_2\text{SO}_4$, is characterized by the space group $Pnma$.^[2] This structure consists of isolated sulfate tetrahedra and two crystallographically distinct thallium(I) cations.

The sulfate ion (SO_4^{2-}) maintains its characteristic tetrahedral geometry. The sulfur atom is covalently bonded to four oxygen atoms. The thallium(I) ions are positioned in the crystal lattice and exhibit two different coordination environments. One thallium site is coordinated to nine oxygen atoms, while the other is coordinated to eleven oxygen atoms, forming complex polyhedra.^[1] A notable feature of this crystal structure is that, with the exception of one oxygen atom, all other atoms are located on mirror planes.^[1]

Crystallographic Data

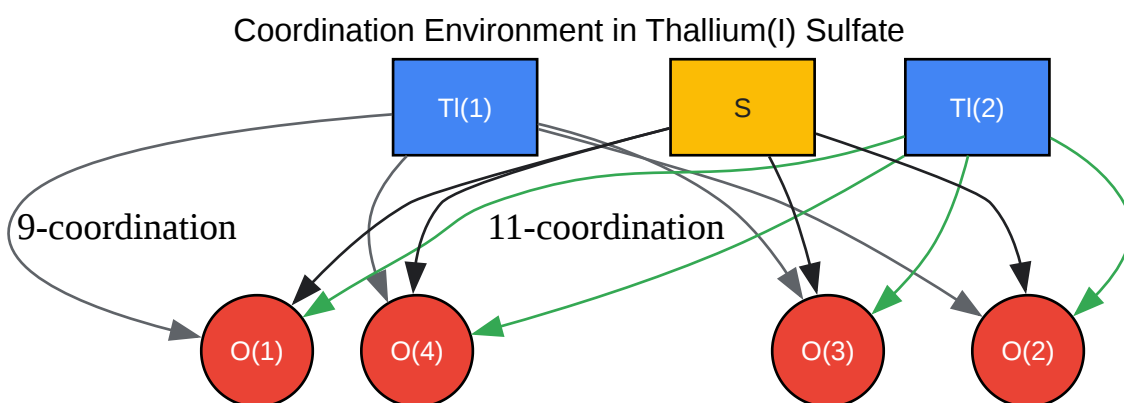
The following table summarizes the key crystallographic data for the low-temperature β -form of **Thallium(I) sulfate**.

Parameter	Value
Crystal System	Orthorhombic
Space Group	P n a m
a	7.821 Å
b	10.63 Å
c	5.934 Å
α	90°
β	90°
γ	90°

Data obtained from the work of Pannetier & Gaultier (1966).[2]

Coordination Environment

The coordination of the thallium(I) and sulfate ions is a critical aspect of the crystal structure. The diagram below illustrates the logical relationship between the central ions and their coordinating oxygen atoms.



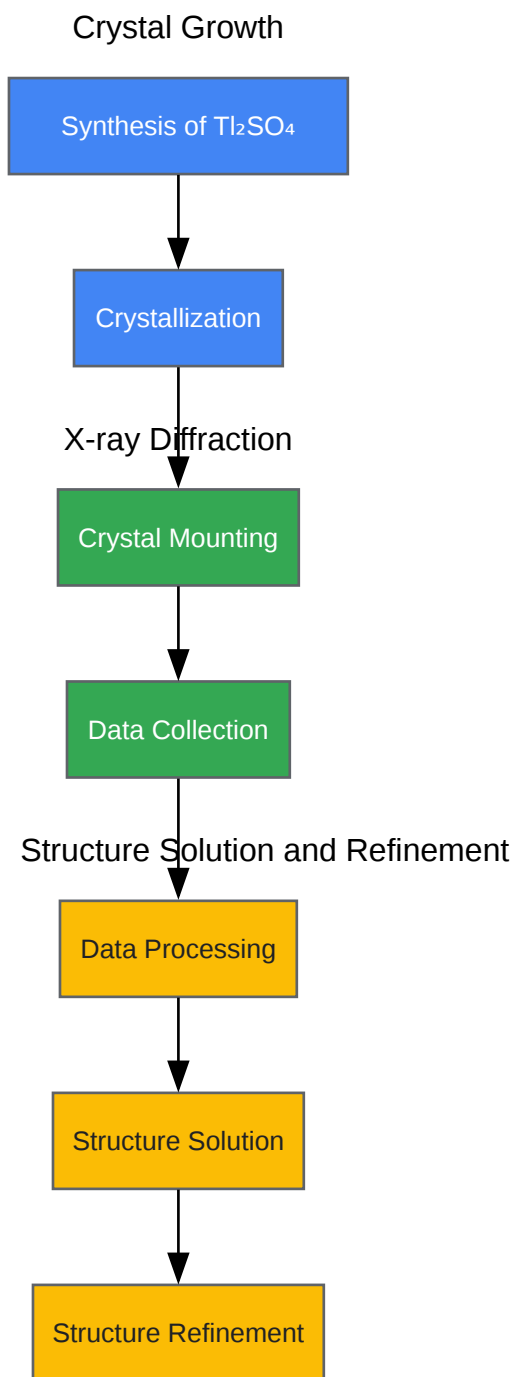
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A diagram illustrating the coordination of Thallium and Sulfate ions.

Experimental Protocols

The determination of the crystal structure of **Thallium(I) sulfate** is typically achieved through single-crystal X-ray diffraction. The general workflow for such an analysis is outlined below.

Experimental Workflow for Crystal Structure Determination

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References

- 1. researchgate.net [researchgate.net]
- 2. beta-Tl₂SO₄ - PubMed [pubmed.ncbi.nlm.nih.gov]
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